

Application Notes: Metabolic Labeling of Glycans with Ac4ManNAz and Subsequent Fluorescent Imaging

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Compound of Interest

Compound Name: *FAM azide, 5-isomer*

Cat. No.: *B3026488*

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Introduction

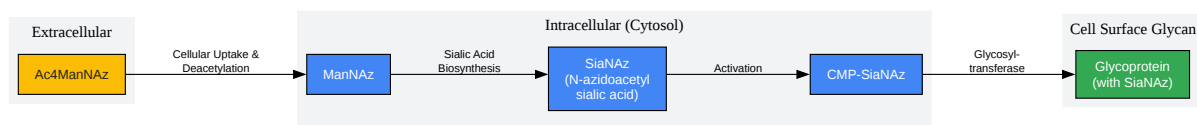
Metabolic glycoengineering is a powerful and versatile technique for studying glycans in living systems.^[1] This method utilizes the cell's own biosynthetic pathways to incorporate unnatural sugar analogs containing a bioorthogonal chemical reporter, such as an azide group, into glycoconjugates.^{[2][3]} This application note details a two-step process for visualizing cellular glycans:

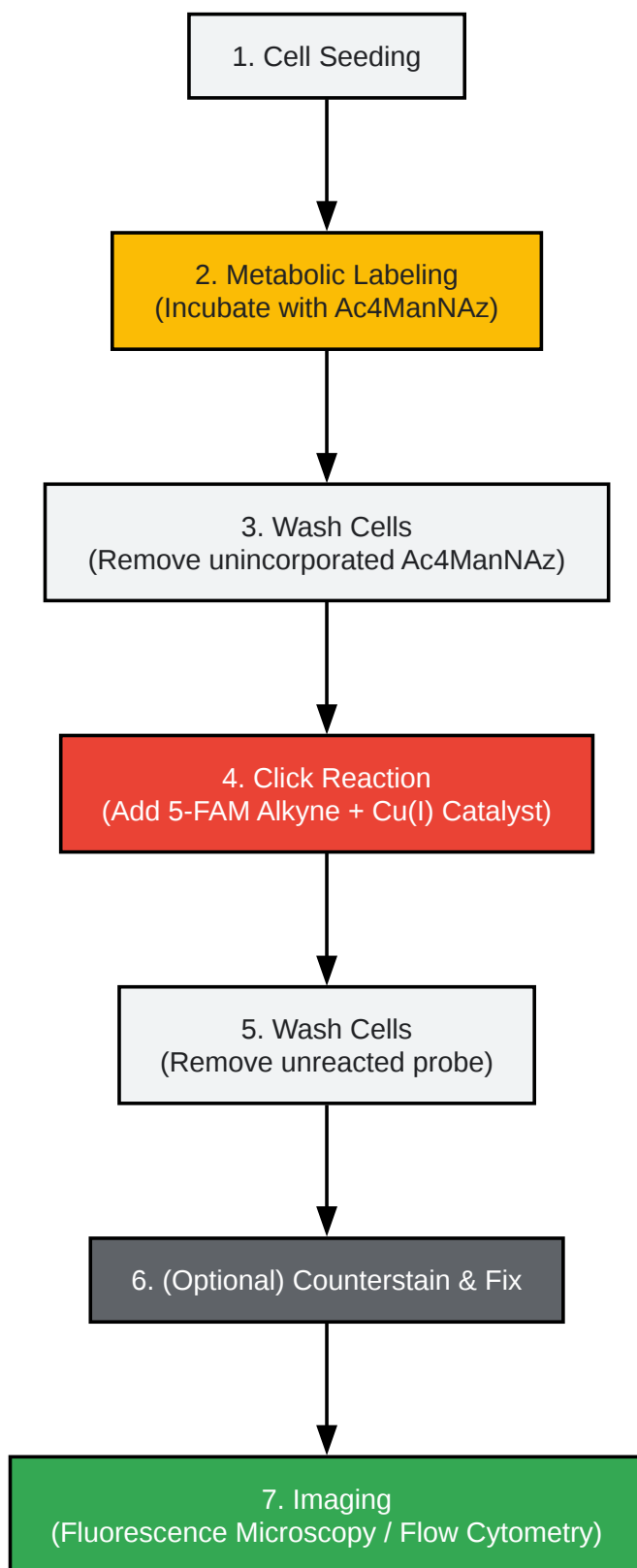
- **Metabolic Labeling:** Cultured cells are incubated with a peracetylated N-azidoacetylmannosamine derivative (Ac4ManNAz). This cell-permeable sugar is processed by the sialic acid biosynthetic pathway and incorporated as azido-sialic acid (SiaNAz) into newly synthesized glycoproteins and other glycoconjugates on the cell surface.^{[1][4]} The azide group (-N₃) serves as a bioorthogonal handle, meaning it is chemically inert within the biological system but can be selectively reacted with a complementary probe.
- **Bioorthogonal Ligation:** The azide-modified glycans are then covalently tagged with a fluorescent probe. For imaging with 5-FAM (5-Carboxyfluorescein), a derivative containing a complementary reactive group, such as a terminal alkyne, is used. The reaction proceeds via a highly specific and efficient Copper(I)-Catalyzed Alkyne-Azide Cycloaddition (CuAAC), a type of "click chemistry". This reaction forms a stable triazole linkage, allowing for robust and specific visualization of glycan localization and expression patterns.

This methodology provides a powerful platform for a wide range of applications in research and drug development, including high-resolution imaging of the glycome, tracking glycan trafficking, and identifying changes in glycosylation associated with disease states like cancer.

Visualized Pathways and Workflows

The following diagrams illustrate the biochemical pathway for metabolic labeling and the overall experimental workflow.





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